A Predictive Guide to the Spectroscopic Data of 4-(Methylamino)nicotinic Acid

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Compound of Interest

Compound Name:	*4-(Methylamino)nicotinic acid*
CAS No.:	*1075-09-8*
Cat. No.:	*B12989552*

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Abstract

This technical guide provides a detailed predictive analysis of the spectroscopic data for **4-(Methylamino)nicotinic acid**, a compound of interest in medicinal chemistry and drug development. In the absence of comprehensive published experimental spectra for this specific molecule, this document leverages empirical data from structurally analogous compounds and established principles of spectroscopic interpretation to forecast the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. This guide is intended to serve as a valuable resource for researchers in the identification, characterization, and quality control of **4-(Methylamino)nicotinic acid** and its derivatives.

Introduction: The Rationale for Predictive Spectroscopy

4-(Methylamino)nicotinic acid is a derivative of nicotinic acid (Vitamin B3) and belongs to a class of compounds with significant biological and pharmaceutical relevance. The structural

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characterization of such molecules is paramount for understanding their function, purity, and stability. Spectroscopic techniques such as NMR, IR, and MS are fundamental tools for elucidating molecular structure.

While the synthesis of related compounds like 4-aminonicotinic acid has been described, a comprehensive and publicly available set of experimental spectroscopic data for **4-(Methylamino)nicotinic acid** is not readily accessible.[1] This guide addresses this gap by providing a robust, theoretically grounded prediction of its spectral features. Our approach is rooted in the comparative analysis of well-characterized analogous compounds, including nicotinic acid, 4-aminonicotinic acid, and N-methyl-4-aminopyridine. By understanding the electronic and structural contributions of the methylamino and carboxylic acid functional groups on the pyridine scaffold, we can construct a reliable spectral forecast.

This predictive framework is designed to aid researchers in:

- Confirming the identity of synthesized **4-(Methylamino)nicotinic acid**.
- Identifying potential impurities and side-products.
- Establishing a baseline for quality control and batch-to-batch consistency.
- Providing a foundation for further structural and functional studies.

Predicted ^{1}H and ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. The following predictions for the ^{1}H and ^{13}C NMR spectra of **4-(Methylamino)nicotinic acid** are based on the known spectra of nicotinic acid, 4-aminopyridine, and the principles of substituent effects on chemical shifts and coupling constants in aromatic systems.

Predicted ^{1}H NMR Spectrum

The ^{1}H NMR spectrum of **4-(Methylamino)nicotinic acid** is expected to exhibit distinct signals for the three aromatic protons on the pyridine ring, the N-methyl protons, the amino proton, and the carboxylic acid proton. The electron-donating nature of the methylamino group and the

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electron-withdrawing nature of the carboxylic acid group will significantly influence the chemical shifts of the ring protons.

Table 1: Predicted ^{1}H NMR Chemical Shifts and Coupling Constants for **4-(Methylamino)nicotinic acid**

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Proton	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)	Rationale
H-2	8.5 - 8.7	Singlet (or narrow doublet)	-	Adjacent to the ring nitrogen and the electron-withdrawing carboxylic acid group, leading to a significant downfield shift.
H-5	6.8 - 7.0	Doublet	5.0 - 6.0	Shielded by the strong electron-donating methylamino group at the para-position.
H-6	8.2 - 8.4	Doublet	5.0 - 6.0	Influenced by the ring nitrogen and less shielded than H-5.
-NH-	5.0 - 6.0	Broad Singlet	-	Exchangeable proton; chemical shift and broadness are solvent and concentration dependent.
$-CH_3$	3.0 - 3.2	Singlet	-	Typical chemical shift for an N-methyl group attached to an aromatic ring.

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-COOH	12.0 - 14.0	Broad Singlet	-	Exchangeable proton of a carboxylic acid, typically observed at a very downfield chemical shift.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will provide information on the carbon framework of the molecule. The predicted chemical shifts are based on the known data for nicotinic acid and 4-aminopyridine, taking into account the substituent effects.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **4-(Methylamino)nicotinic acid**

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Carbon	Predicted Chemical Shift (δ, ppm)	Rationale
C-2	150 - 153	Deshielded by the adjacent nitrogen and the carboxylic acid group.
C-3	108 - 112	Shielded due to its position relative to the electron-donating amino group.
C-4	155 - 158	Significantly deshielded due to the direct attachment of the nitrogen atom of the methylamino group.
C-5	107 - 110	Shielded by the strong electron-donating effect of the para-amino group.
C-6	148 - 151	Deshielded by the adjacent ring nitrogen.
-COOH	168 - 172	Typical chemical shift for a carboxylic acid carbon.
$-CH_3$	29 - 32	Typical chemical shift for an N-methyl carbon attached to an aromatic system.

Experimental Protocol for NMR Data Acquisition

A standardized protocol for acquiring high-quality NMR spectra of **4-(Methylamino)nicotinic acid** is crucial for verifying these predictions.

Step-by-Step Methodology:

- Sample Preparation: Dissolve approximately 5-10 mg of the purified compound in 0.6 mL of a deuterated solvent (e.g., DMSO-d_6 or CD_3OD). The choice of solvent is critical as it can influence the chemical shifts of exchangeable protons (-NH and -COOH).

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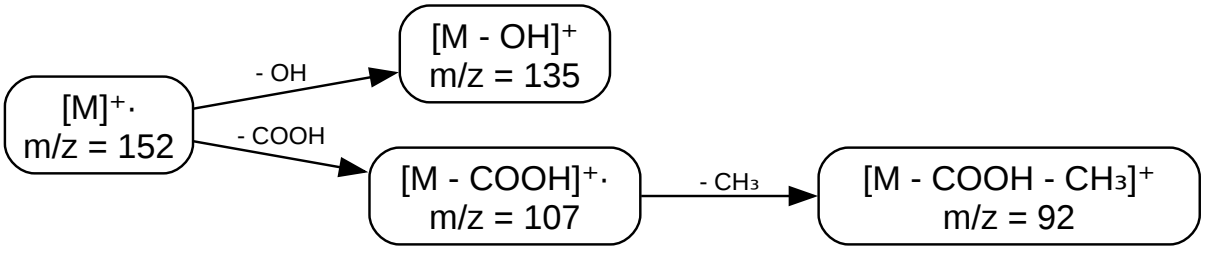
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal signal dispersion and resolution.
- ^{1}H NMR Acquisition:
  - Acquire a standard one-dimensional ^{1}H spectrum.
  - Typical parameters: 16-32 scans, relaxation delay of 1-2 seconds, spectral width of 16 ppm.
  - Reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS).
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum.
  - Typical parameters: 1024-4096 scans, relaxation delay of 2 seconds, spectral width of 240 ppm.
- 2D NMR (Optional but Recommended):
  - Perform COSY (Correlation Spectroscopy) to establish ^{1}H-^{1}H coupling networks.
  - Perform HSQC (Heteronuclear Single Quantum Coherence) to correlate directly bonded ^{1}H and ^{13}C atoms.
  - Perform HMBC (Heteronuclear Multiple Bond Correlation) to establish long-range ^{1}H-^{13}C correlations, which is invaluable for unambiguous assignment of quaternary carbons.



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Caption: A predicted major fragmentation pathway for **4-(Methylamino)nicotinic acid** in EI-MS.

Experimental Protocol for MS Data Acquisition

Step-by-Step Methodology:

- Sample Introduction:
  - Direct Infusion (for ESI): Dissolve a small amount of the sample in a suitable solvent (e.g., methanol or acetonitrile with 0.1% formic acid) and infuse it directly into the mass spectrometer.
  - Gas Chromatography-Mass Spectrometry (GC-MS): If the compound is sufficiently volatile and thermally stable (or can be derivatized), GC-MS can be used for separation and analysis.
  - Liquid Chromatography-Mass Spectrometry (LC-MS): This is a versatile technique for non-volatile or thermally labile compounds.
- Ionization:
  - Electron Ionization (EI): Typically used with GC-MS for creating fragment-rich spectra.
  - Electrospray Ionization (ESI): A soft ionization technique commonly used with LC-MS that often produces a prominent protonated molecule $[M+H]^+$ (m/z = 153).
- Mass Analysis: Use a mass analyzer such as a quadrupole, time-of-flight (TOF), or Orbitrap to separate the ions based on their mass-to-charge ratio.

Conclusion and Future Perspectives

This technical guide has presented a comprehensive set of predicted spectroscopic data (NMR, IR, and MS) for **4-(Methylamino)nicotinic acid**. These predictions are based on a thorough analysis of structurally related compounds and fundamental spectroscopic principles. It is our hope that this guide will serve as a valuable tool for researchers working with this compound, aiding in its unambiguous identification and characterization.

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It is imperative to note that these are predictive data. Experimental verification is the gold standard, and we strongly encourage researchers to acquire and publish the experimental spectra of **4-(Methylamino)nicotinic acid** to contribute to the collective knowledge of the scientific community. Future work could involve the experimental validation of these predictions and the extension of this predictive methodology to other nicotinic acid derivatives of pharmaceutical interest.

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